

"2-Fluoro-6-nitrobenzoic acid" molecular weight and formula

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Compound of Interest

Compound Name: 2-Fluoro-6-nitrobenzoic acid

Cat. No.: B1297704

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Technical Data Sheet: 2-Fluoro-6-nitrobenzoic acid

Introduction: This document provides core molecular information for **2-Fluoro-6-nitrobenzoic acid**, a chemical compound relevant to researchers and professionals in drug development and organic synthesis. The data presented is compiled from verified chemical databases.

Molecular Properties

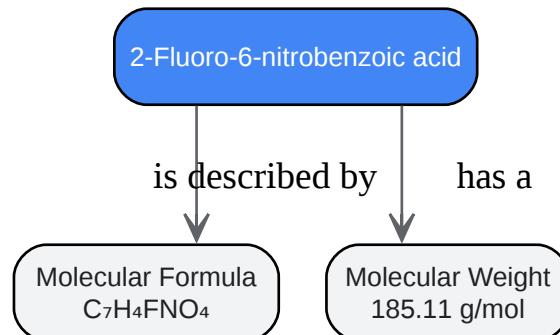
2-Fluoro-6-nitrobenzoic acid is a substituted aromatic compound. Its key identifiers and molecular properties are summarized below for easy reference.

Data Presentation

Identifier	Value	Source
Chemical Formula	C ₇ H ₄ FNO ₄	[1] [2] [3] [4] [5]
Molecular Weight	185.11 g/mol	[1] [2] [3] [5]
IUPAC Name	2-fluoro-6-nitrobenzoic acid	[1]
CAS Number	385-02-4	[1] [2] [3] [4]

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's name and its fundamental molecular properties.



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Relationship between Compound and Molecular Properties.

Disclaimer: This document provides fundamental chemical data. The generation of extensive experimental protocols or signaling pathways, which are application-specific, is beyond the scope of this summary.

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References

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